

Safety and Handling of 2-(tert-butylamino)ethyl Methacrylate Monomer: A Technical Guide

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Compound of Interest

Compound Name: 2-(Tert-butylamino)ethyl
methacrylate

Cat. No.: B1581419

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-(tert-butylamino)ethyl methacrylate** (TBAEMA), a versatile monomer utilized in the development of pH-responsive polymers and other advanced materials for biomedical applications. This document outlines the material's properties, potential hazards, and the necessary precautions for its safe use in a laboratory setting.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of TBAEMA is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value	Reference
Appearance	Colorless to light yellow liquid	[1][2]
Odor	Amine-like	[1]
Molecular Formula	C10H21NO2	[3]
Molecular Weight	187.28 g/mol	[3]
Boiling Point	82 °C @ 10 mm Hg	[4][5][6]
Melting Point	< -70 °C	[1]
Flash Point	71 °C (closed cup)	[1]
Density	0.914 g/mL at 25 °C	[4][5][6]
Vapor Pressure	0.06 hPa at 20 °C	[1]
Water Solubility	18 g/L at 25 °C	[4]
Refractive Index	n20/D 1.442	[4][5][6]

Hazard Identification and Classification

TBAEMA is classified as a hazardous substance. The primary hazards are skin and eye irritation, and it may cause an allergic skin reaction.[2][7]

GHS Hazard Statements:

- H315: Causes skin irritation.[7][8]
- H317: May cause an allergic skin reaction.[7]
- H319: Causes serious eye irritation.[7][8]
- H335: May cause respiratory irritation.[8]

Signal Word: Warning[7][8]

Toxicological Data

The available toxicological data for TBAEMA is summarized below. It is important to note that comprehensive toxicological studies are not always publicly available.

Test	Species	Route	Value	Reference
LD50	Rat (male/female)	Oral	> 800 - < 2000 mg/kg bw	[9]
LDLo	Dog	Intravenous	76 uL/kg	[4][5]

Note: Detailed experimental protocols for these toxicological studies are not provided in the source documents.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling TBAEMA:

- Gloves: Chemical-resistant gloves (e.g., nitrile rubber).[8][9]
- Eye Protection: Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities or when there is a significant risk of splashing.[8]
- Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[8][9]
- Respiratory Protection: Use only in a well-ventilated area. If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a suitable respirator should be worn.[8]

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[8][9]

- Avoid contact with skin, eyes, and clothing.[\[7\]](#)[\[8\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)[\[8\]](#)
- Keep away from open flames, hot surfaces, and sources of ignition.[\[1\]](#)
- Take precautionary measures against static discharge.[\[1\]](#)
- Avoid breathing vapors or mist.[\[7\]](#)[\[8\]](#)

Storage Conditions

- Store in a tightly closed container.[\[8\]](#)
- Store in a cool, dry, and well-ventilated area.[\[8\]](#)
- Keep away from incompatible substances and sources of ignition.[\[8\]](#)
- The storage temperature should not exceed 25 °C to prevent the slow build-up of oligomers and polymers.[\[9\]](#)
- The monomer should not be stored for longer than one year.[\[6\]](#)

Emergency Procedures

First-Aid Measures

Exposure	First-Aid Procedure	Reference
Inhalation	Remove to fresh air. If breathing is difficult, seek medical attention.	[1] [8]
Skin Contact	Immediately remove all contaminated clothing. Rinse skin with plenty of water and soap. If skin irritation or a rash occurs, get medical advice/attention.	[1] [7] [8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.	[1] [8]
Ingestion	Do NOT induce vomiting. Make the victim drink water (two glasses at most). Call a physician immediately.	[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[7\]](#)[\[8\]](#)
- Absorb: Absorb the spill with inert material (e.g., sand, vermiculite) and place it into a suitable, labeled disposal container.[\[8\]](#)

- Clean: Clean the spill area thoroughly.
- Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.[8]

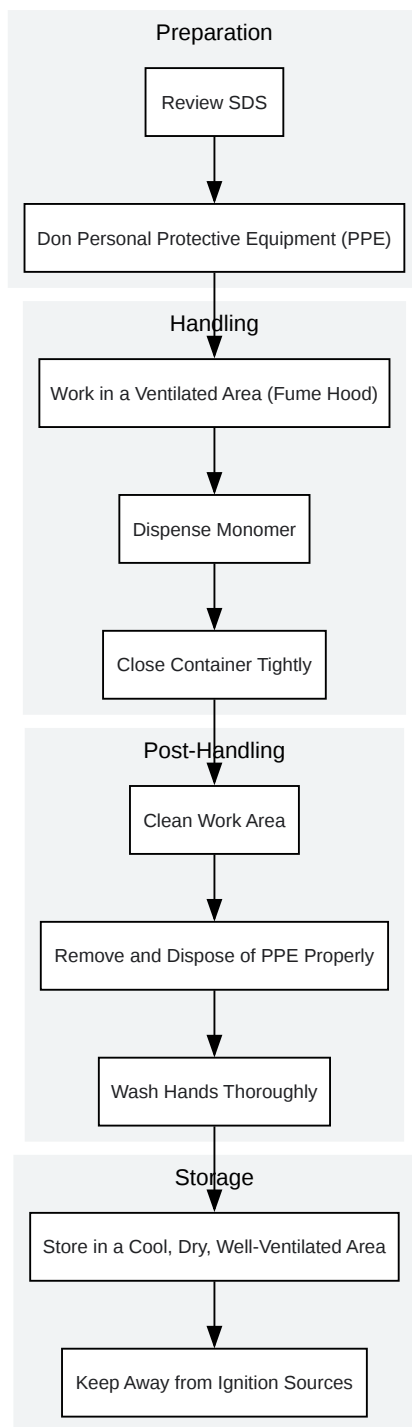
Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, carbon dioxide (CO₂), or dry powder.[1]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Vapors are heavier than air and may spread along floors. Forms explosive mixtures with air on intense heating.[1] Hazardous combustion products include carbon oxides and nitrogen oxides (NO_x).[1][3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

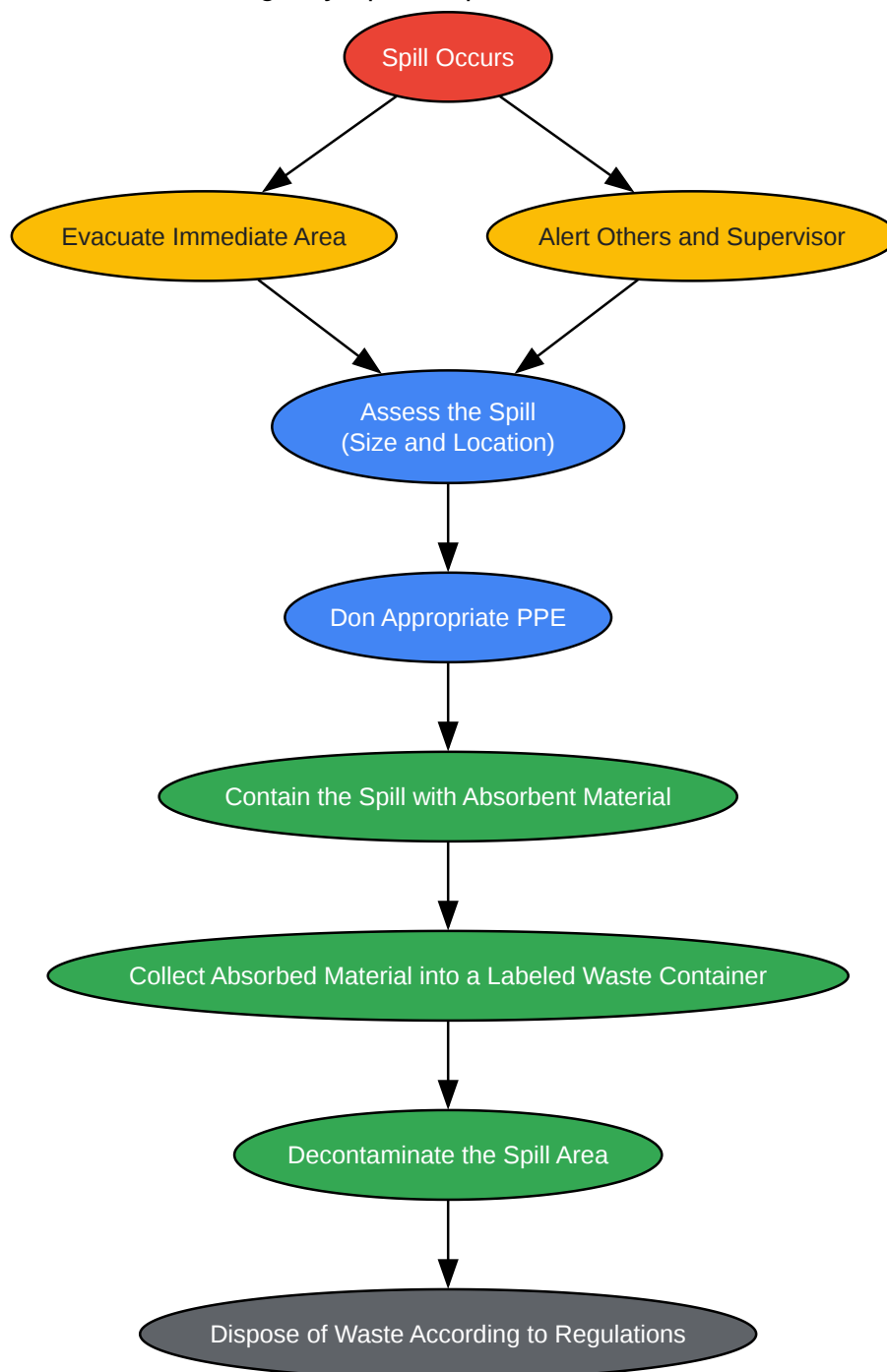
Experimental Protocols and Workflows

The following diagrams illustrate key workflows for the safe handling and emergency response related to TBAEMA.

Safe Handling Workflow for TBAEMA



Emergency Spill Response for TBAEMA

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